

ENMD-1068 solubility in DMSO and culture media

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Compound of Interest

Compound Name: ENMD-1068

Cat. No.: B607328

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ENMD-1068 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and use of **ENMD-1068** in laboratory settings.

Frequently Asked Questions (FAQs)

Q1: What is **ENMD-1068** and what is its mechanism of action?

ENMD-1068 is a selective antagonist of Protease-Activated Receptor 2 (PAR2).^{[1][2][3]} It functions by inhibiting the signaling pathways activated by PAR2. Additionally, **ENMD-1068** has been shown to reduce the activation of hepatic stellate cells and collagen expression by interfering with the TGF- β 1/Smad signaling pathway.^{[1][2][4]} Its activity also includes inhibiting the proliferation of endometrial cells and inducing their apoptosis.^{[1][2]}

Q2: What are the primary research applications for **ENMD-1068**?

ENMD-1068 is utilized in studies related to conditions where PAR2 and TGF- β 1 signaling play a significant role. Key research areas include liver fibrosis, endometriosis, and inflammatory responses.^{[1][4][5]}

Q3: In what solvents is **ENMD-1068** soluble?

ENMD-1068 is soluble in Dimethyl Sulfoxide (DMSO). Commercial suppliers offer pre-dissolved solutions at a concentration of 10 mM in DMSO.[2] It is also possible to prepare stock solutions in DMSO at concentrations as high as 50 mg/mL, though this may result in a suspension rather than a clear solution.[2] Information regarding its direct solubility in aqueous solutions or common culture media is limited.

Q4: How should I prepare a stock solution of **ENMD-1068**?

It is highly recommended to prepare a concentrated stock solution in DMSO. For example, a 10 mM or 50 mg/mL stock can be prepared. This stock solution should then be aliquoted and stored appropriately to maintain its stability.

Q5: How should I store the **ENMD-1068** stock solution?

Stock solutions of **ENMD-1068** in DMSO should be stored at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months). To ensure stability, it is recommended to store the solution under a nitrogen atmosphere. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.

Troubleshooting Guide

Issue 1: Precipitation of **ENMD-1068** in culture media.

- Cause: The solubility of **ENMD-1068** in aqueous-based culture media is low. Adding a high volume of the DMSO stock solution directly to the media can cause the compound to precipitate.
- Solution:
 - Minimize DMSO Concentration: Ensure the final concentration of DMSO in your culture medium is as low as possible, ideally below 0.5% and preferably at or below 0.1%, to avoid both precipitation and solvent-induced cytotoxicity.
 - Stepwise Dilution: Instead of adding the DMSO stock directly to the full volume of media, first dilute the stock in a smaller volume of media, vortex gently, and then add this intermediate dilution to the final volume.

- Pre-warm Media: Using pre-warmed culture media (37°C) can sometimes help to improve the solubility of the compound upon dilution.
- Sonication: If precipitation persists, brief sonication of the final working solution can help to redissolve the compound. However, use this method with caution as it can potentially degrade the compound or affect other media components.

Issue 2: Observed cellular toxicity or off-target effects.

- Cause: The solvent (DMSO) used to dissolve **ENMD-1068** can have its own effects on cells, especially at higher concentrations.
- Solution:
 - Include a Vehicle Control: Always include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as your experimental samples, but without **ENMD-1068**. This will help you to distinguish the effects of the compound from the effects of the solvent.
 - Determine Optimal DMSO Concentration: If you are using a cell line for the first time, it is advisable to perform a dose-response experiment with DMSO alone to determine the maximum concentration that does not affect cell viability or the experimental endpoint.
 - Reduce Incubation Time: If possible, reduce the duration of exposure of the cells to **ENMD-1068** and DMSO.

Issue 3: Inconsistent experimental results.

- Cause: Inconsistency can arise from improper storage and handling of the **ENMD-1068** stock solution.
- Solution:
 - Aliquot Stock Solutions: Prepare single-use aliquots of your DMSO stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound.

- Fresh Working Solutions: Prepare fresh working solutions of **ENMD-1068** in culture media for each experiment. Do not store diluted solutions in culture media for extended periods.
- Confirm Stock Concentration: If you have doubts about the concentration of your stock solution, consider having it analytically verified.

Data Presentation

Table 1: Solubility and Stock Solution Parameters for **ENMD-1068**

Parameter	Value	Source
Solvent	DMSO	[2]
Stock Concentration (Pre-made)	10 mM	[2]
Stock Concentration (User-prepared)	Up to 50 mg/mL (may be a suspension)	[2]
Storage Temperature	-20°C (1 month) or -80°C (6 months)	
Recommended Final DMSO in Media	≤ 0.5% (ideally ≤ 0.1%)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ENMD-1068** Stock Solution in DMSO

- Materials: **ENMD-1068** (powder), DMSO (anhydrous/molecular biology grade), appropriate personal protective equipment (PPE), sterile microcentrifuge tubes.
- Calculation: The molecular weight of **ENMD-1068** is 283.41 g/mol . To make a 10 mM solution, you will need to dissolve 2.8341 mg of **ENMD-1068** in 1 mL of DMSO.
- Procedure: a. Weigh out the required amount of **ENMD-1068** powder in a sterile microcentrifuge tube. b. Add the calculated volume of DMSO to the tube. c. Vortex the solution until the powder is completely dissolved. Gentle warming (to 37°C) or brief

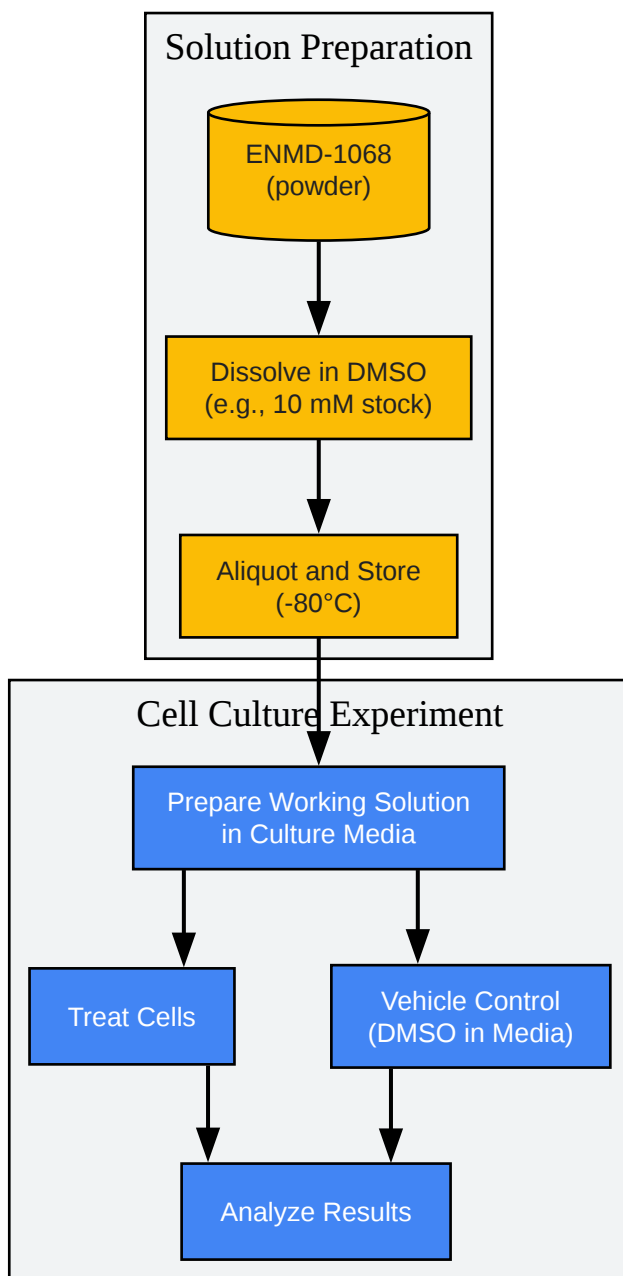
sonication may be used to aid dissolution. d. Aliquot the stock solution into single-use sterile tubes. e. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a Working Solution of **ENMD-1068** in Culture Media

- Materials: 10 mM **ENMD-1068** stock solution in DMSO, pre-warmed sterile cell culture medium.
- Procedure: a. Determine the final concentration of **ENMD-1068** required for your experiment. b. Calculate the volume of the 10 mM stock solution needed. Ensure that the final DMSO concentration in your culture medium will be at or below the tolerated level for your cell line (e.g., $\leq 0.1\%$). c. In a sterile tube, add the required volume of the 10 mM **ENMD-1068** stock solution to a volume of pre-warmed culture medium. d. Mix gently by pipetting or brief vortexing. e. Use the freshly prepared working solution immediately for your cell culture experiments.

Mandatory Visualizations

Caption: Signaling pathways inhibited by **ENMD-1068**.



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